

Structure-Activity Relationship (SAR) of Trifluoromethyl Isoquinolin-3-amines

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Compound of Interest

Compound Name: 4-(trifluoromethyl)isoquinolin-3-amine

CAS No.: 1581266-47-8

Cat. No.: B6213006

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Technical Guide for Drug Discovery & Optimization Executive Summary

The isoquinolin-3-amine core is a validated pharmacophore in kinase inhibitor discovery, functioning primarily as an ATP-competitive hinge binder. The strategic incorporation of a trifluoromethyl (-CF₃) group into this scaffold fundamentally alters its physicochemical profile, enhancing metabolic stability, lipophilicity, and binding affinity through electronic modulation and hydrophobic pocket occupation.

This guide dissects the SAR of trifluoromethyl isoquinolin-3-amines, focusing on the interplay between the amine "warhead" and the positioning of the trifluoromethyl moiety (C1, C4, C5-C8). It integrates synthetic methodologies with biological data to provide a roadmap for optimizing this scaffold against targets such as JNK1, FLT3, and Integrin

Chemical Basis & Synthetic Pathways[1]

The synthesis of trifluoromethyl isoquinolin-3-amines requires distinct strategies depending on the desired position of the $-\text{CF}_3$ group relative to the amine.

Direct C4-Trifluoromethylation (Late-Stage Functionalization)

For introducing a $-\text{CF}_3$ group at the C4 position of an existing 3-aminoisoquinoline core, radical trifluoromethylation is the preferred route. This method utilizes electrophilic CF_3 sources under mild conditions.

- Reagents: Togni's Reagent II, Tris(trimethylsilyl)silyl chloride (TTMSS).
- Mechanism: Radical substitution.
- Utility: High value for rapid analog generation (SAR exploration) on an established active scaffold.

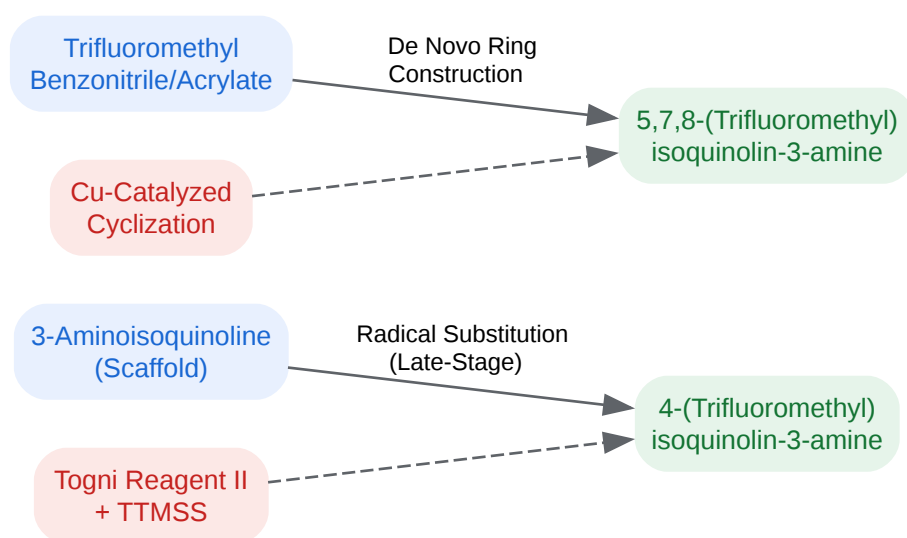
De Novo Cyclization (Ring Construction)

For $-\text{CF}_3$ substitution on the benzenoid ring (C5, C6, C7, C8) or C1, the trifluoromethyl group is typically installed in the precursors prior to ring closure.

- Precursors: 2-(trifluoromethyl)benzonitriles or
-aryl-
-isocyano-acrylates.
- Method: Copper-catalyzed cyclization or radical cascade reactions.
- Utility: Essential for accessing "deep pocket" binders where the $-\text{CF}_3$ group engages hydrophobic regions distal to the ATP binding site.

Visualization: Synthetic Workflows

The following diagram outlines the two primary synthetic workflows.



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Figure 1: Dual synthetic pathways for accessing C4-substituted (Path A) vs. Benzenoid-substituted (Path B) analogs.

Structure-Activity Relationship (SAR) Analysis

The biological activity of this scaffold is governed by three critical vectors: the Hinge Binding Motif (C3-Amine), the Electronic Modulator (C4-Position), and the Hydrophobic Anchor (Benzenoid Ring).

The Hinge Binder: C3-Amine

The primary function of the amino group at C3 is to form hydrogen bonds with the hinge region of the kinase ATP-binding pocket.

- Donor/Acceptor: The exocyclic -NH₂ acts as a H-bond donor to the backbone carbonyl of the kinase hinge residue (e.g., Glu, Met).
- Ring Nitrogen (N2): Acts as a H-bond acceptor for the backbone amide nitrogen.
- SAR Rule: Unsubstituted amines (-NH₂) generally show the highest potency. Alkylation of the amine often reduces potency unless the substituent targets a specific ribose-pocket residue.

The Electronic Modulator: C4-Trifluoromethyl

Substitution at C4 is critical due to its proximity to the amine.

- **Electronic Effect:** The strong electron-withdrawing nature of $-CF_3$ reduces the electron density of the isoquinoline ring. This lowers the pKa of the N2 nitrogen, potentially weakening the H-bond acceptance capability but increasing the acidity of the C3-NH₂, making it a better H-bond donor.
- **Metabolic Block:** C4 is a common site for oxidative metabolism (hydroxylation). A $-CF_3$ group at this position effectively blocks CYP450-mediated oxidation, significantly extending half-life ().
- **Steric Effect:** The bulky $-CF_3$ group can induce a twist in the molecule or fill small hydrophobic pockets (gatekeeper regions) in the kinase active site.

The Hydrophobic Anchor: C5, C7, C8-Trifluoromethyl

Substitutions on the benzenoid ring target the "back pocket" or solvent-exposed regions.

- **C5-Position:** Often targets the interior hydrophobic pocket. In JNK1 inhibitors, bulky groups here can provide selectivity over other MAP kinases.
- **C7/C8-Position:** These positions are often solvent-exposed or interact with the P-loop. $-CF_3$ here primarily modulates global lipophilicity (LogP) to improve cell permeability and blood-brain barrier (BBB) penetration.

SAR Data Summary

Position of -CF ₃	Primary Effect	Target Interaction	Pharmacokinetic Impact
C1	Steric/Electronic	Gatekeeper residue interaction	Reduced solubility; high metabolic stability.
C4	Critical	Electronic tuning of C3-NH ₂ ; Gatekeeper	Blocks Metabolism; increases .
C5	Steric	Hydrophobic back-pocket (Selectivity)	Moderate impact on LogP.
C7/C8	Lipophilicity	Solvent front / P-loop interaction	Increases Permeability (CNS penetration).

Mechanism of Action: Kinase Inhibition

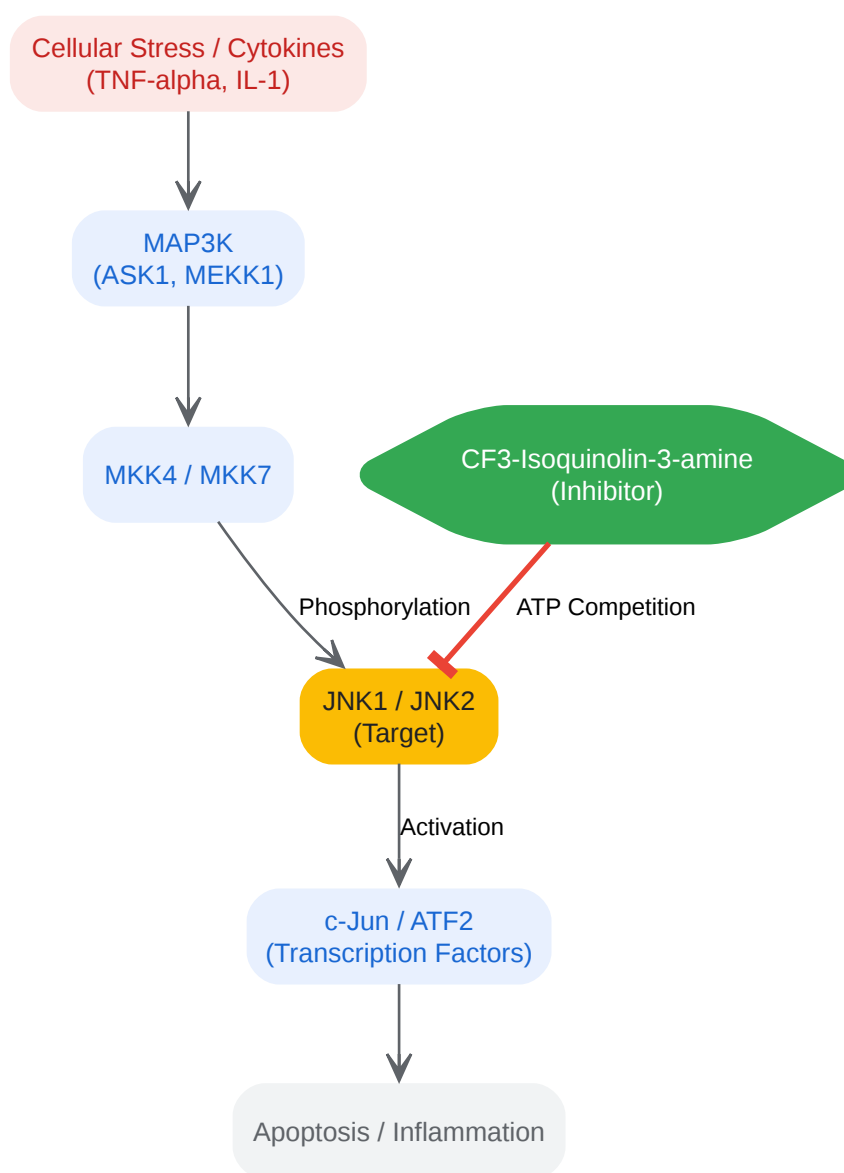
Trifluoromethyl isoquinolin-3-amines predominantly function as Type I ATP-competitive inhibitors. They bind to the active conformation (DFG-in) of the kinase.

Binding Mode

- **Anchoring:** The isoquinoline N2 and C3-NH₂ form a bidentate H-bond network with the kinase hinge region.
- **Orientation:** The fused benzene ring orients towards the gatekeeper residue.
- **Selectivity:** The -CF₃ group exploits subtle differences in the size and shape of the hydrophobic pockets adjacent to the ATP site (e.g., the specificity pocket).

Visualization: Signaling Pathway Inhibition

The following diagram illustrates the inhibition of the JNK signaling cascade, a common target for this scaffold.



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Figure 2: Inhibition of the JNK signaling cascade by CF3-isoquinolin-3-amine derivatives.

Experimental Protocols

Protocol: Synthesis of 4-(Trifluoromethyl)isoquinolin-3-amine

Adapted from WO2020092375A1 and related radical trifluoromethylation methodologies.

Reagents:

- 3-Aminoisoquinoline (1.0 eq)
- Togni Reagent II (1.2 eq)
- Tris(trimethylsilyl)silyl chloride (TTMSS) (1.2 eq)
- Solvent: Acetonitrile (MeCN) or Dichloromethane (DCM)

Step-by-Step Methodology:

- Setup: In a flame-dried round-bottom flask equipped with a magnetic stir bar, dissolve 3-aminoisoquinoline (150 mg, 1.04 mmol) in anhydrous MeCN (5 mL).
- Addition: Add Togni Reagent II (1-(Trifluoromethyl)-1,2-benziodoxol-3(1H)-one) (412 mg, 1.25 mmol) in one portion.
- Initiation: Add TTMSS (0.35 mL, 1.25 mmol) dropwise via syringe.
- Reaction: Heat the mixture to 80°C under an inert atmosphere (or Ar) for 1–2 hours. Monitor conversion by TLC (Ethyl Acetate/Hexane) or LC-MS.
- Workup: Cool to room temperature. Filter the mixture through a pad of Celite to remove insoluble hypervalent iodine byproducts. Rinse with Ethyl Acetate.
- Purification: Concentrate the filtrate under reduced pressure. Purify the crude residue via flash column chromatography (Silica gel, gradient 0-50% EtOAc in Hexanes) to afford the title compound.

Protocol: Kinase Inhibition Assay (FRET-Based)

Objective: Determine

values for JNK1 or FLT3 inhibition.

- Preparation: Dilute compounds in 100% DMSO to 100x final concentration. Prepare a 3-fold serial dilution series.

- Enzyme Mix: Prepare a solution containing the kinase (e.g., JNK1, 5 nM final), FRET peptide substrate (2 μ M), and reaction buffer (50 mM HEPES pH 7.5, 10 mM , 1 mM EGTA, 0.01% Tween-20).
- Incubation: Add 5 μ L of compound solution and 10 μ L of Enzyme Mix to a 384-well plate. Incubate for 15 minutes at room temperature.
- Initiation: Add 10 μ L of ATP solution (at concentration for the specific kinase).
- Detection: After 60 minutes, add stop solution (EDTA). Measure fluorescence ratio (Coumarin/Fluorescein) on a plate reader (e.g., EnVision).
- Analysis: Fit data to a sigmoidal dose-response equation to calculate .

References

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